

Molecular weight and formula of 2-Chloro-3-methylbutane

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Compound of Interest

Compound Name: 2-Chloro-3-methylbutane

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In-Depth Technical Guide: 2-Chloro-3-methylbutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and molecular weight determination of **2-Chloro-3-methylbutane**, a halogenated alkane used as a solvent and intermediate in various organic syntheses. This document outlines the compound's core physicochemical properties and details a standard experimental protocol for the determination of its molecular weight via mass spectrometry.

Core Physicochemical Data

The fundamental quantitative properties of **2-Chloro-3-methylbutane** are summarized in the table below. These values are critical for its application in chemical synthesis and for the prediction of its behavior in various experimental conditions.

| Property | Value | Units |
|-------------------|-------------|-------------------|
| Molecular Formula | C5H11Cl | - |
| Molecular Weight | 106.59 | g/mol |
| Monoisotopic Mass | 106.0549280 | Da |
| Density | 0.865 | g/cm ³ |
| Boiling Point | 90.4 | °C at 760 mmHg |

Table 1: Summary of key physicochemical properties of **2-Chloro-3-methylbutane**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Molecular Weight Determination by Mass Spectrometry

The molecular weight of a volatile organic compound such as **2-Chloro-3-methylbutane** is accurately determined using mass spectrometry, a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules.[\[1\]](#) Electron Ionization (EI) is a commonly employed method for the analysis of small, thermally stable molecules.[\[3\]](#)[\[7\]](#)

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

This protocol describes the standard procedure for determining the molecular weight of **2-Chloro-3-methylbutane** using a gas chromatography-mass spectrometry (GC-MS) system with an Electron Ionization (EI) source.

1. Sample Preparation and Introduction:

- A dilute solution of **2-Chloro-3-methylbutane** is prepared in a volatile organic solvent (e.g., dichloromethane or hexane).
- The sample is injected into the gas chromatograph (GC). The GC separates the compound from the solvent and any impurities based on their boiling points and interactions with the GC column.

- The separated **2-Chloro-3-methylbutane**, now in a gaseous state, is introduced into the high-vacuum ion source of the mass spectrometer.[\[3\]](#)[\[6\]](#)[\[8\]](#)

2. Ionization:

- Within the ion source, the gaseous analyte molecules are bombarded by a high-energy beam of electrons (typically at 70 eV) emitted from a heated filament.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- The energetic collision ejects an electron from a **2-Chloro-3-methylbutane** molecule (M), resulting in the formation of a positively charged molecular ion (M^+).[\[3\]](#)
- Due to the high energy of the electron beam, this is considered a "hard" ionization technique, which can cause the molecular ion to fragment into smaller, characteristic ions.[\[4\]](#)[\[7\]](#)

3. Ion Acceleration:

- The positively charged molecular ions and fragment ions are then repelled out of the ionization chamber by a positive voltage potential.
- They are accelerated by a series of electrostatic lenses, forming a focused ion beam.[\[1\]](#)[\[6\]](#)[\[8\]](#)

4. Mass Analysis (Deflection):

- The ion beam travels into a mass analyzer, where it is subjected to a magnetic field perpendicular to its direction of travel.[\[1\]](#)[\[6\]](#)[\[8\]](#)
- The magnetic field deflects the ions into a curved path. The radius of this path is dependent on the mass-to-charge ratio (m/z) of the ion; lighter ions are deflected more than heavier ions.[\[1\]](#)[\[6\]](#)[\[8\]](#)
- By systematically varying the strength of the magnetic field, ions of different m/z ratios are sequentially focused onto the detector.[\[8\]](#)

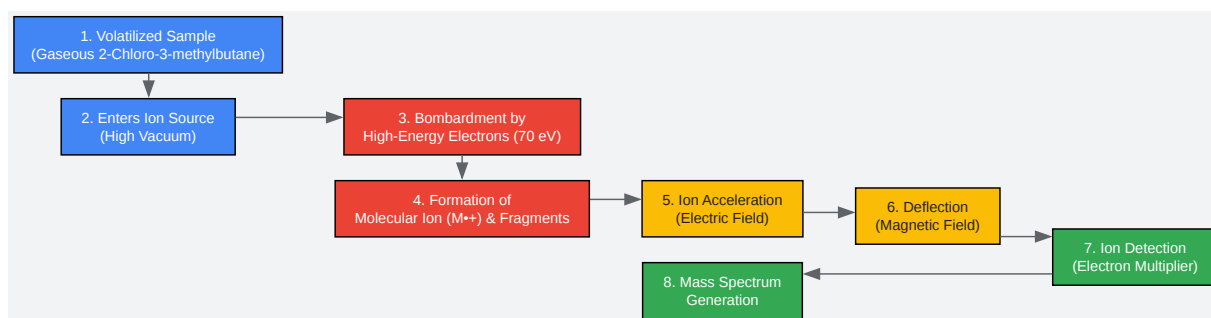
5. Detection and Spectrum Generation:

- An electron multiplier or similar detector measures the abundance of ions at each m/z value.[\[1\]](#)

- The signal is processed by a computer to generate a mass spectrum, which is a plot of relative ion abundance versus the mass-to-charge ratio.
- The peak with the highest m/z value, excluding minor isotopic peaks, corresponds to the molecular ion (M^{++}). The m/z value of this peak provides the molecular weight of the compound.^{[1][5]}

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the Electron Ionization Mass Spectrometry (EI-MS) process for the analysis of a small molecule like **2-Chloro-3-methylbutane**.



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Workflow for Molecular Weight Determination by EI-MS.

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